Application Notes and Protocols: Eritoran Tetrasodium in DMSO

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Compound of Interest

Compound Name: *Eritoran (tetrasodium)*

Cat. No.: *B12382214*

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Introduction

Eritoran (E5564) is a synthetic lipid A analog that functions as a potent and specific antagonist of the Toll-like receptor 4 (TLR4) complex.[1] By competitively inhibiting the binding of lipopolysaccharide (LPS) to the MD-2–TLR4 complex, Eritoran effectively blocks the downstream inflammatory signaling cascades.[1][2] This mechanism of action has led to its investigation in conditions characterized by excessive inflammation, such as severe sepsis.[3][4] These application notes provide detailed information on the solubility and stability of Eritoran tetrasodium in Dimethyl Sulfoxide (DMSO), along with protocols for its handling and analysis.

Quantitative Data Summary

While comprehensive quantitative solubility data for Eritoran tetrasodium in DMSO is not extensively published, the available information from supplier technical data sheets provides a baseline for its solubility and stability.

Table 1: Solubility of Eritoran Tetrasodium in DMSO

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Parameter	Value	Source
Qualitative Solubility	Soluble in DMSO	MedKoo Biosciences[1]
Achievable Stock Conc.	≥ 40 mg/mL	TargetMol[5]

Note: The achievable stock concentration is based on a protocol for preparing a "mother liquor" for in vivo formulations and represents a demonstrated concentration, not necessarily the maximum solubility limit.

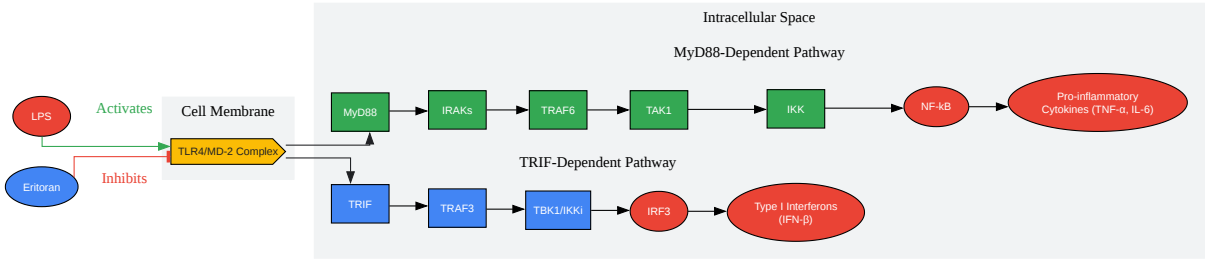
Table 2: Stability and Storage of Eritoran Tetrasodium in DMSO

Condition	Duration	Recommendation	Source
Short-term Storage	Days to Weeks	0 - 4 °C	MedKoo Biosciences[1]
Long-term Storage	Months	-20 °C	MedKoo Biosciences[1]
General Shelf-Life	> 2 years	Proper Storage	MedKoo Biosciences[1]
In-solvent Stability	Up to 1 year	-80 °C	TargetMol[5]

Signaling Pathway of Eritoran Tetrasodium

Eritoran exerts its anti-inflammatory effects by blocking the TLR4 signaling pathway at the receptor level. Upon binding of its natural ligand, LPS, TLR4 initiates two primary downstream signaling cascades: the MyD88-dependent and the TRIF-dependent pathways. Both ultimately lead to the production of pro-inflammatory cytokines. Eritoran, by preventing LPS binding, inhibits the activation of both of these pathways.

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Figure 1: Eritoran's inhibition of TLR4 signaling pathways.

Experimental Protocols

The following are generalized protocols that can be adapted for the determination of the solubility and stability of Eritoran tetrasodium in DMSO.

Protocol 1: Preparation of Eritoran Tetrasodium Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of Eritoran tetrasodium in DMSO for use in various assays.

Materials:

- Eritoran tetrasodium (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO, ≥99.9% purity)
- Sterile microcentrifuge tubes or amber glass vials

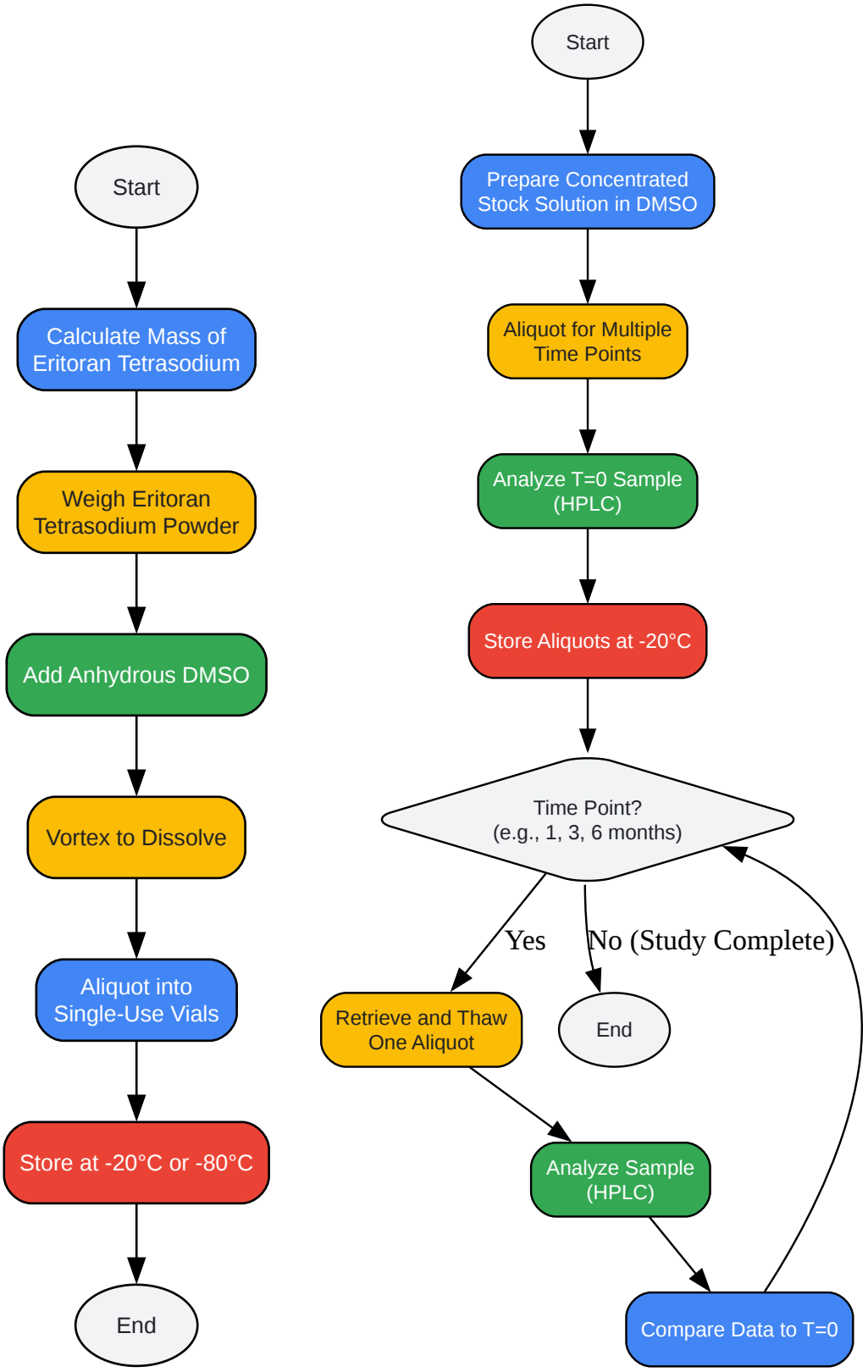
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- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer

Procedure:

- Calculation: Determine the mass of Eritoran tetrasodium required to achieve the desired concentration. The molecular weight of Eritoran tetrasodium is 1401.60 g/mol .
  - Example for a 10 mM stock solution: Mass (mg) = 10 mmol/L * 1 L * 1401.60 g/mol = 14.016 mg for 1 mL of DMSO.
- Weighing: Accurately weigh the calculated amount of Eritoran tetrasodium powder and place it in a sterile vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the Eritoran tetrasodium.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (to 37°C) or sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage or 0-4°C for short-term use, protected from light and moisture.

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